

An In-depth Technical Guide to 2-Amino-4-chloro-5-methylphenol

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Compound of Interest

Compound Name: 2-Amino-4-chloro-5-methylphenol

Cat. No.: B1266682

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CAS Number: 53524-27-9

Synonyms: 4-Chloro-6-amino-m-cresol, 6-Chlor-4-amino-3-oxy-toluol

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and potential applications of **2-Amino-4-chloro-5-methylphenol**, a substituted aromatic compound of interest to researchers, scientists, and professionals in drug development. Due to the limited availability of public data, this guide combines verified information with extrapolated methodologies based on related compounds.

Chemical and Physical Properties

2-Amino-4-chloro-5-methylphenol is an off-white solid with the molecular formula C₇H₈ClNO. [1] It is a chlorinated and methylated derivative of 2-aminophenol. The presence of amino, chloro, methyl, and hydroxyl functional groups on the benzene ring makes it a versatile intermediate in organic synthesis.

Physicochemical Data

Property	Value	Source
Molecular Formula	C ₇ H ₈ CINO	[1] [2] [3] [4]
Molecular Weight	157.60 g/mol	[2]
Appearance	Off-white solid	[1]
Boiling Point	281.5 °C at 760 mmHg	[1]
Density	1.331 g/cm ³	[1]
Melting Point	Data not available	
pKa	Data not available	
Solubility	Limited solubility in water; soluble in organic solvents.	[5]

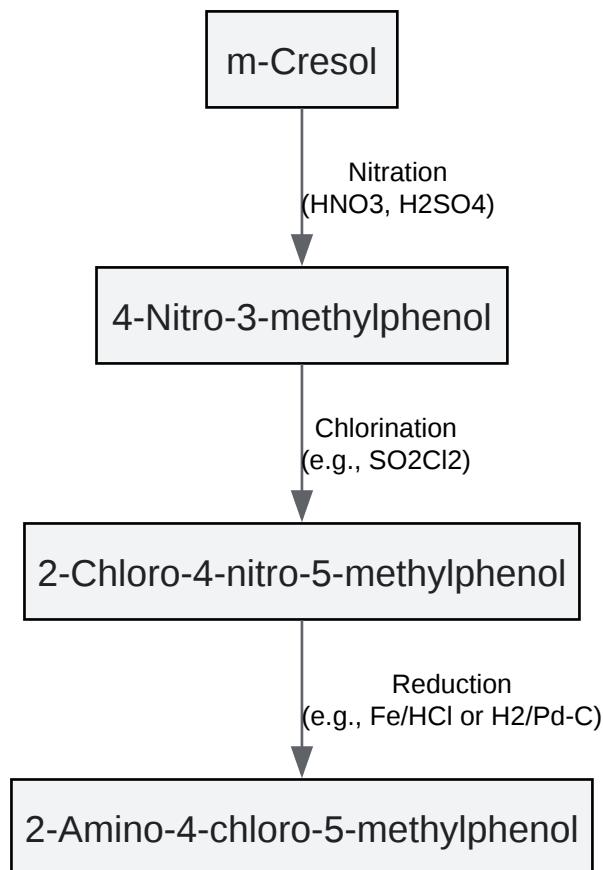
Synthesis

A detailed experimental protocol for the synthesis of **2-Amino-4-chloro-5-methylphenol** is not readily available in published literature. However, a plausible synthetic route can be devised based on established methods for the synthesis of structurally related compounds, such as other chlorinated aminophenols. A common approach involves the nitration of a corresponding cresol, followed by chlorination and subsequent reduction of the nitro group.

Proposed Synthetic Pathway

A potential synthetic route starting from m-cresol (3-methylphenol) is outlined below. This pathway is hypothetical and would require experimental optimization.

Proposed Synthesis of 2-Amino-4-chloro-5-methylphenol

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